

synthesis of octyl isononanoate from isononanoic acid and octanol

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Compound of Interest

Compound Name: Octyl isononanoate

Cat. No.: B12647603

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A Comprehensive Guide to the Synthesis of Octyl Isononanoate

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Octyl isononanoate is a versatile ester recognized for its exceptional emollient properties, making it a valuable ingredient in cosmetics, personal care products, and as a specialty lubricant.^{[1][2]} It is a lightweight, non-greasy liquid synthesized from the esterification of isononanoic acid and octanol.^[1] This guide provides a detailed overview of the synthesis of **octyl isononanoate**, focusing on the prevalent acid-catalyzed and enzymatic methods. It includes comprehensive experimental protocols, quantitative data summaries, and diagrams of the reaction pathway and experimental workflow to support research and development professionals.

Isononanoic acid is a branched-chain nine-carbon fatty acid, and its esters are noted for enhancing the performance of lubricants by improving thermal and oxidative stability.^{[3][4]} These characteristics make **octyl isononanoate** a desirable compound in formulations requiring high stability and a smooth, non-greasy feel.^[1]

Synthesis Methodologies

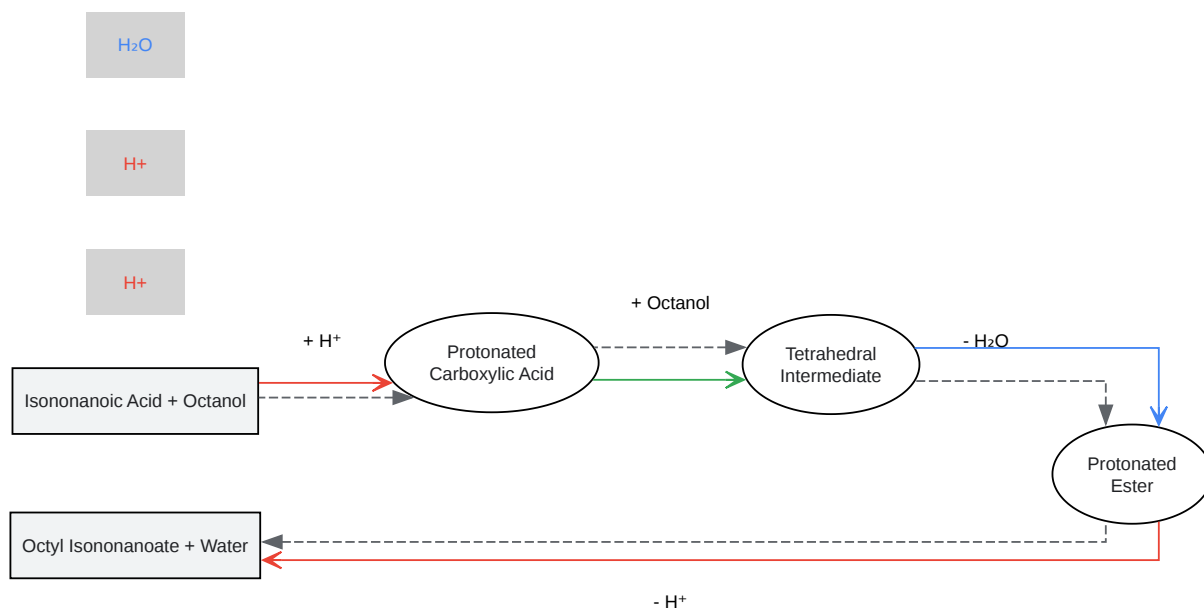
The primary route for synthesizing **octyl isononanoate** is the Fischer-Speier esterification, a classic organic reaction involving the acid-catalyzed condensation of a carboxylic acid (isononanoic acid) and an alcohol (octanol).^{[5][6]} An alternative, greener approach is enzymatic esterification, which utilizes lipases as catalysts under milder conditions.

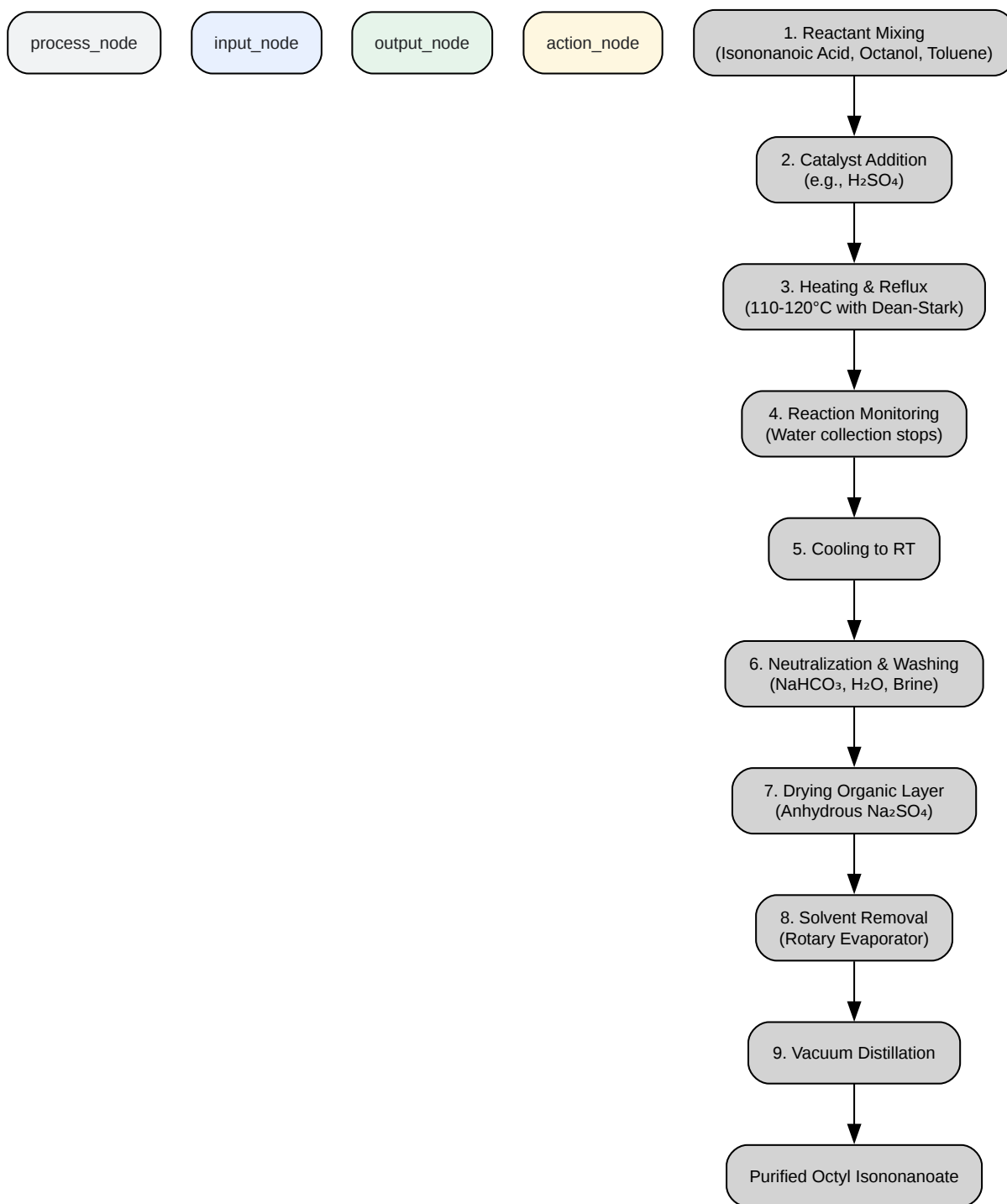
Acid-Catalyzed Esterification (Fischer Esterification)

This method involves heating isononanoic acid and octanol with a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.^{[7][8]} The reaction is reversible, and to drive it towards the formation of the ester, the water produced as a byproduct is continuously removed, typically using a Dean-Stark apparatus with an azeotropic solvent like toluene or cyclohexane.^{[7][8][9]}

Reaction Mechanism: The Fischer esterification mechanism proceeds through several reversible steps:

- **Protonation:** The acid catalyst protonates the carbonyl oxygen of the isononanoic acid, increasing the electrophilicity of the carbonyl carbon.^{[5][10][11]}
- **Nucleophilic Attack:** The alcohol (octanol) acts as a nucleophile and attacks the protonated carbonyl carbon, leading to the formation of a tetrahedral intermediate.^{[6][11]}
- **Proton Transfer:** A proton is transferred from the oxonium ion to one of the hydroxyl groups, forming a good leaving group (water).^[12]
- **Elimination of Water:** The tetrahedral intermediate eliminates a molecule of water.^{[11][12]}
- **Deprotonation:** The protonated ester is deprotonated to yield the final **octyl isononanoate** ester and regenerate the acid catalyst.^[11]





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